

An In-depth Technical Guide to the Spectral Analysis of Nonadecanenitrile

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Compound of Interest

Compound Name: *Nonadecanenitrile*

CAS No.: *28623-46-3*

Cat. No.: *B1582352*

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Foreword: The Analytical Imperative for Long-Chain Nitriles

In the landscape of drug development, fine chemicals, and materials science, the precise characterization of long-chain aliphatic molecules is paramount. **Nonadecanenitrile** (C₁₉H₃₇N), a saturated nineteen-carbon nitrile, serves as a valuable intermediate and building block. Its long alkyl chain and terminal nitrile group impart specific chemical and physical properties that are harnessed in a variety of applications. The unambiguous identification and purity assessment of **nonadecanenitrile**, therefore, are critical quality control steps that rely on a suite of advanced spectroscopic techniques.

This technical guide provides a comprehensive exploration of the spectral data of **nonadecanenitrile**, offering in-depth analysis and field-proven insights into its mass spectrometry (MS), nuclear magnetic resonance (NMR) spectroscopy, and infrared (IR) spectroscopy profiles. This document is intended for researchers, scientists, and drug development professionals who require a deep, practical understanding of how to acquire and interpret spectral data for this and similar long-chain aliphatic nitriles.

Molecular Identity and Physicochemical Properties

A foundational understanding of the molecule is essential before delving into its spectral characteristics.

Property	Value	Source
Chemical Formula	C ₁₉ H ₃₇ N	PubChem[1]
Molecular Weight	279.51 g/mol	PubChem[1]
IUPAC Name	Nonadecanenitrile	PubChem[1]
Synonyms	Octadecyl cyanide, Stearyl cyanide	PubChem[1]
CAS Number	28623-46-3	PubChem[1]
Physical State	Waxy solid	

Mass Spectrometry: Unraveling the Fragmentation Tapestry

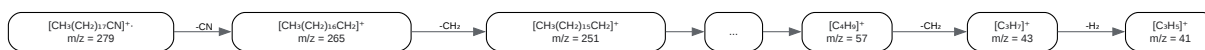
Mass spectrometry is a powerful tool for determining the molecular weight and elucidating the structure of a molecule by analyzing its fragmentation pattern upon ionization. For long-chain alkanes and their derivatives, electron ionization (EI) is a common technique.

Expected Fragmentation of Nonadecanenitrile

The mass spectrum of a long-chain aliphatic nitrile like **nonadecanenitrile** is expected to be characterized by a series of cleavage events along the alkyl chain. The molecular ion peak (M⁺) for long-chain alkanes can be weak or even absent[2]. A characteristic feature in the mass spectra of nitriles is often a weak M-1 peak, resulting from the loss of an alpha-hydrogen. The fragmentation of the long alkyl chain typically results in clusters of peaks separated by 14 mass units, corresponding to the loss of successive CH₂ groups[2].

The fragmentation of **nonadecanenitrile** (MW = 279.5) is dominated by the cleavage of C-C bonds along the hydrocarbon chain. This results in a series of carbocation fragments. The most stable fragments will produce the most abundant peaks.

A proposed fragmentation pathway is visualized below:



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Caption: Proposed electron ionization fragmentation of **nonadecanenitrile**.

Analysis of GC-MS Data

Gas chromatography-mass spectrometry (GC-MS) is the preferred method for analyzing volatile and semi-volatile compounds like **nonadecanenitrile**. The gas chromatograph separates the components of a mixture before they are introduced into the mass spectrometer.

Key Spectral Features from GC-MS:

While the full mass spectrum for **nonadecanenitrile** is not publicly available in its entirety, data from the NIST Mass Spectrometry Data Center indicates the following prominent peaks:

- m/z 43: This is often a base peak and corresponds to the propyl fragment $[\text{C}_3\text{H}_7]^+$ or an isopropyl fragment.
- m/z 57: This peak corresponds to the butyl fragment $[\text{C}_4\text{H}_9]^+$.
- m/z 41: This fragment is likely the allyl cation $[\text{C}_3\text{H}_5]^+$, formed via rearrangement.

These low-mass fragments are characteristic of the fragmentation of a long alkyl chain.

Experimental Protocol for GC-MS Analysis

This protocol provides a robust starting point for the GC-MS analysis of **nonadecanenitrile**. Optimization may be required based on the specific instrumentation and sample matrix.

Instrumentation:

- Gas Chromatograph coupled to a Mass Spectrometer (e.g., Agilent GC-MS system).

- Capillary column suitable for the analysis of long-chain hydrocarbons (e.g., DB-5ms, 30 m x 0.25 mm i.d., 0.25 μ m film thickness).

Procedure:

- Sample Preparation: Dissolve 1-5 mg of **nonadecanenitrile** in 1 mL of a high-purity solvent such as hexane or ethyl acetate.
- GC Conditions:
 - Injector Temperature: 280 °C
 - Carrier Gas: Helium at a constant flow rate of 1 mL/min.
 - Oven Temperature Program:
 - Initial temperature: 100 °C, hold for 2 minutes.
 - Ramp to 300 °C at a rate of 15 °C/min.
 - Hold at 300 °C for 10 minutes.
 - Injection Volume: 1 μ L with a split ratio of 20:1.
- MS Conditions:
 - Ionization Mode: Electron Ionization (EI) at 70 eV.
 - Source Temperature: 230 °C.
 - Quadrupole Temperature: 150 °C.
 - Scan Range: m/z 40-400.

Self-Validation:

- Internal Standard: For quantitative analysis, co-inject a known amount of an internal standard (e.g., a deuterated long-chain alkane) that has a similar retention time but a different mass spectrum.

- Blank Analysis: Run a solvent blank before and after the sample to ensure no carryover or contamination.
- Replicate Injections: Perform at least two injections of the same sample to verify the reproducibility of the retention time and mass spectrum.

Nuclear Magnetic Resonance (NMR) Spectroscopy: A Window into the Molecular Skeleton

NMR spectroscopy is an unparalleled technique for the detailed structural elucidation of organic molecules. Both ^1H and ^{13}C NMR provide a wealth of information about the connectivity and chemical environment of the atoms in **nonadecanenitrile**.

Predicted ^1H NMR Spectrum

The ^1H NMR spectrum of **nonadecanenitrile** is expected to be relatively simple, dominated by the signals of the long alkyl chain.

Proton Environment	Predicted Chemical Shift (δ , ppm)	Multiplicity	Integration
CH_3 (C19)	~0.88	Triplet (t)	3H
$-(\text{CH}_2)_{15}-$ (C4-C18)	~1.25	Multiplet	30H
$-\text{CH}_2-$ (C3)	~1.46	Multiplet	2H
$-\text{CH}_2\text{-CN}$ (C2)	~2.32	Triplet (t)	2H

Causality of Chemical Shifts:

- The terminal methyl group (C19) is the most shielded and thus appears at the lowest chemical shift, split into a triplet by the adjacent methylene group.
- The long chain of methylene groups (C4-C18) are in very similar chemical environments, leading to a large, overlapping multiplet around 1.25 ppm.

- The methylene group at C3 is slightly deshielded by the proximity of the electron-withdrawing nitrile group and is expected to appear as a multiplet.
- The methylene group alpha to the nitrile (C2) is the most deshielded of the alkyl protons due to the anisotropic effect and electron-withdrawing nature of the $C\equiv N$ bond, and will appear as a triplet, coupled to the protons on C3.

Predicted ^{13}C NMR Spectrum

The proton-decoupled ^{13}C NMR spectrum will show a distinct signal for each unique carbon atom. Due to the length of the alkyl chain, some signals of the central methylene carbons are expected to overlap.

Carbon Environment	Predicted Chemical Shift (δ , ppm)
$C\equiv N$ (C1)	~119
CH_2-CN (C2)	~17
CH_2 (C3)	~25
$-(CH_2)_{13}-$ (C4-C16)	~29-30
CH_2 (C17)	~32
CH_2 (C18)	~23
CH_3 (C19)	~14

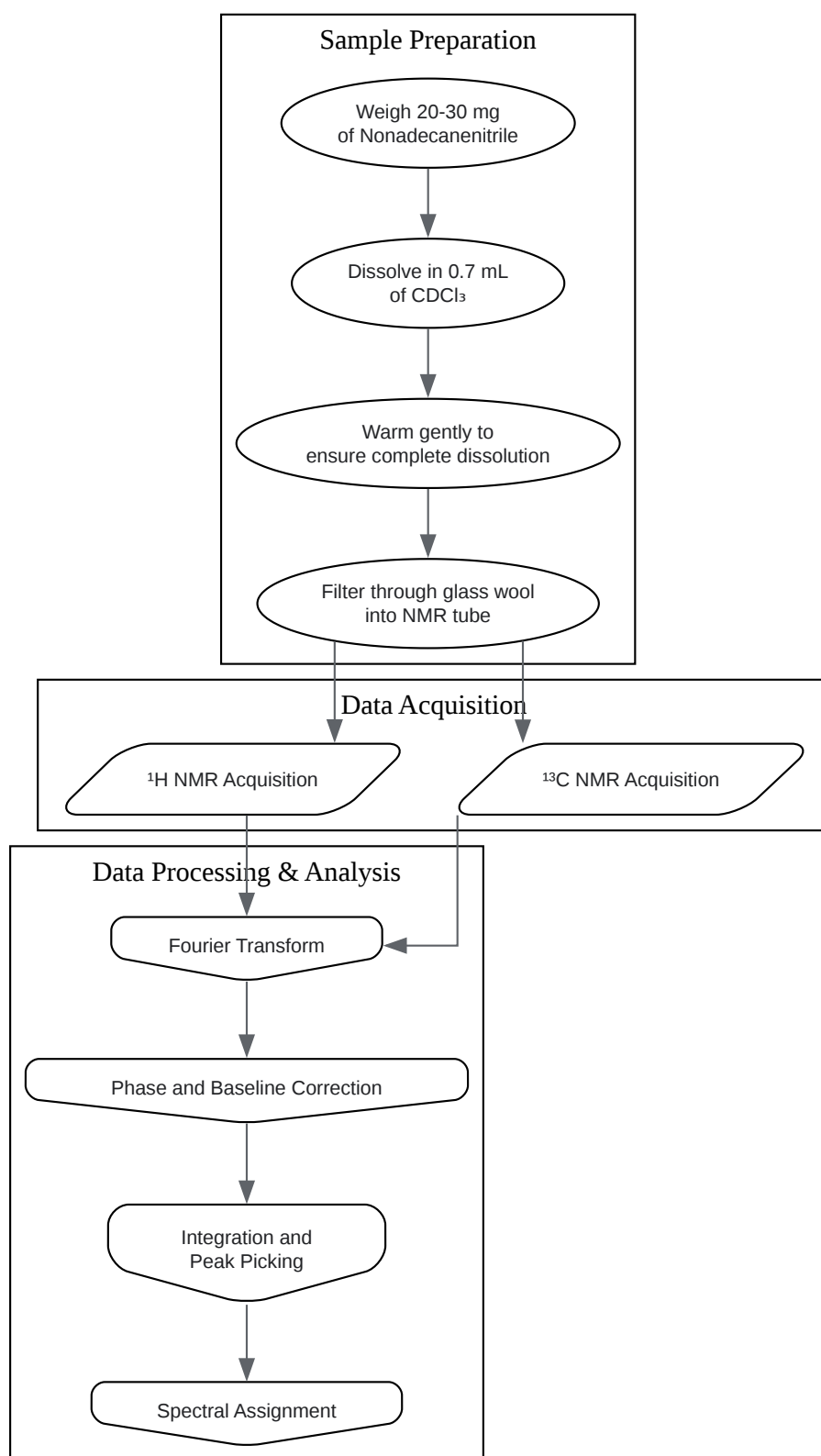
Causality of Chemical Shifts:

- The nitrile carbon (C1) is significantly deshielded and appears in the characteristic region for nitriles.
- The alpha-carbon (C2) is found at a relatively low chemical shift.
- The carbons of the long methylene chain (C4-C16) have very similar chemical shifts, resulting in a dense cluster of peaks around 29-30 ppm. Subtle differences in the chemical shifts of these carbons can sometimes be resolved with high-field NMR instruments^[3].

- The terminal methyl carbon (C19) is the most shielded carbon and appears at the highest field (lowest ppm value).

Experimental Protocol for NMR Analysis

Due to the waxy nature of **nonadecanenitrile**, appropriate sample preparation is crucial for obtaining high-resolution NMR spectra.



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Caption: Workflow for NMR analysis of **nonadecanenitrile**.

Instrumentation:

- High-resolution NMR spectrometer (400 MHz or higher).
- 5 mm NMR tubes.

Procedure:

- Sample Preparation:
 - Accurately weigh 20-30 mg of **nonadecanenitrile** into a small vial.
 - Add approximately 0.7 mL of deuterated chloroform (CDCl_3) containing 0.03% v/v tetramethylsilane (TMS) as an internal standard.
 - Gently warm the vial in a water bath to ensure complete dissolution of the waxy solid.
 - Filter the solution through a small plug of glass wool packed into a Pasteur pipette directly into a clean, dry 5 mm NMR tube.
- ^1H NMR Acquisition:
 - Pulse Program: Standard single-pulse experiment.
 - Number of Scans: 16.
 - Relaxation Delay: 2 seconds.
 - Acquisition Time: 4 seconds.
- ^{13}C NMR Acquisition:
 - Pulse Program: Proton-decoupled pulse program (e.g., zgpg30).
 - Number of Scans: 1024 or more, depending on concentration.
 - Relaxation Delay: 5 seconds (to ensure proper relaxation of all carbons for accurate integration, if needed).

Self-Validation:

- Solvent Signal: The residual solvent peak of CDCl_3 ($\delta \approx 7.26$ ppm for ^1H , $\delta \approx 77.16$ ppm for ^{13}C) serves as a secondary chemical shift reference.
- Internal Standard: The TMS signal should be a sharp singlet at 0 ppm in both ^1H and ^{13}C spectra.
- DEPT Experiments: Distortionless Enhancement by Polarization Transfer (DEPT-90 and DEPT-135) experiments can be performed to differentiate between CH , CH_2 , and CH_3 groups in the ^{13}C spectrum, confirming assignments.

Infrared (IR) Spectroscopy: Probing Functional Groups

Infrared spectroscopy is a rapid and non-destructive technique that provides information about the functional groups present in a molecule by measuring the absorption of infrared radiation.

Characteristic Absorptions of Nonadecanenitrile

The IR spectrum of **nonadecanenitrile** is expected to be dominated by the absorptions of the alkyl chain and the characteristic nitrile stretch.

Functional Group	Wavenumber (cm^{-1})	Intensity	Vibration Mode
$\text{C}\equiv\text{N}$	~ 2245	Strong, Sharp	Stretching
$\text{C-H (sp}^3\text{)}$	2850-2960	Strong	Stretching
CH_2	~ 1465	Medium	Bending (Scissoring)
CH_3	~ 1375	Medium	Bending (Symmetric)

Causality of Absorptions:

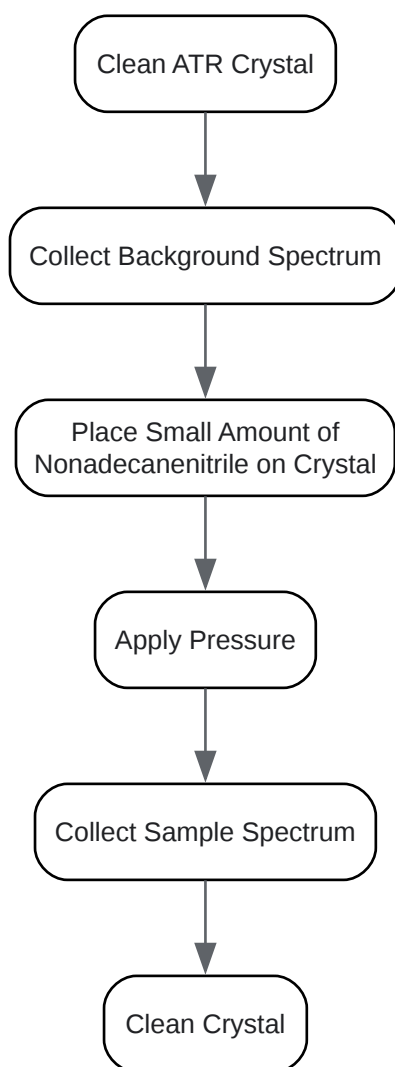
- The $\text{C}\equiv\text{N}$ stretch is a highly characteristic and intense absorption in the relatively uncluttered region of the spectrum, making it a definitive marker for the nitrile functional group[4]. For

saturated nitriles, this peak typically appears between 2260 and 2240 cm^{-1} [4].

- The strong absorptions in the 2850-2960 cm^{-1} region are due to the symmetric and asymmetric stretching vibrations of the numerous C-H bonds in the long alkyl chain.
- The CH_2 scissoring and CH_3 symmetric bending vibrations provide further confirmation of the aliphatic nature of the molecule.

Experimental Protocol for ATR-FTIR Analysis

Attenuated Total Reflectance (ATR) is a convenient sampling technique for solid and waxy samples, requiring minimal sample preparation.



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Sources

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